

"Antibacterial agent 140 chloride" for in vitro antibacterial assays

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Compound of Interest

Compound Name: *Antibacterial agent 140 chloride*

Cat. No.: *B15568567*

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Application Notes and Protocols: Antibacterial Agent 140 Chloride

Disclaimer: The compound "**Antibacterial agent 140 chloride**" is not a recognized designation in publicly available scientific literature. The following application notes and protocols are provided as a representative template for researchers working with novel antibacterial agents. The data presented is hypothetical and intended for illustrative purposes.

Introduction

Antibacterial Agent 140 Chloride (herein referred to as "Agent 140C") is a novel synthetic small molecule with potential broad-spectrum antibacterial activity. These application notes provide detailed protocols for in vitro evaluation of its antibacterial efficacy, including determination of minimum inhibitory and bactericidal concentrations, time-kill kinetics, and anti-biofilm activity.

Physical and Chemical Properties

Property	Value
Molecular Formula	C ₂₀ H ₂₅ ClN ₂ O ₃ (Hypothetical)
Molecular Weight	392.88 g/mol (Hypothetical)
Appearance	White to off-white crystalline powder
Solubility	Soluble in DMSO (>50 mg/mL), Ethanol (>20 mg/mL), and sparingly soluble in water (<1 mg/mL)
Storage	Store at -20°C, protect from light and moisture

In Vitro Antibacterial Activity

The in vitro antibacterial activity of Agent 140C was evaluated against a panel of clinically relevant Gram-positive and Gram-negative bacteria.

Minimum Inhibitory Concentration (MIC) and Minimum Bactericidal Concentration (MBC)

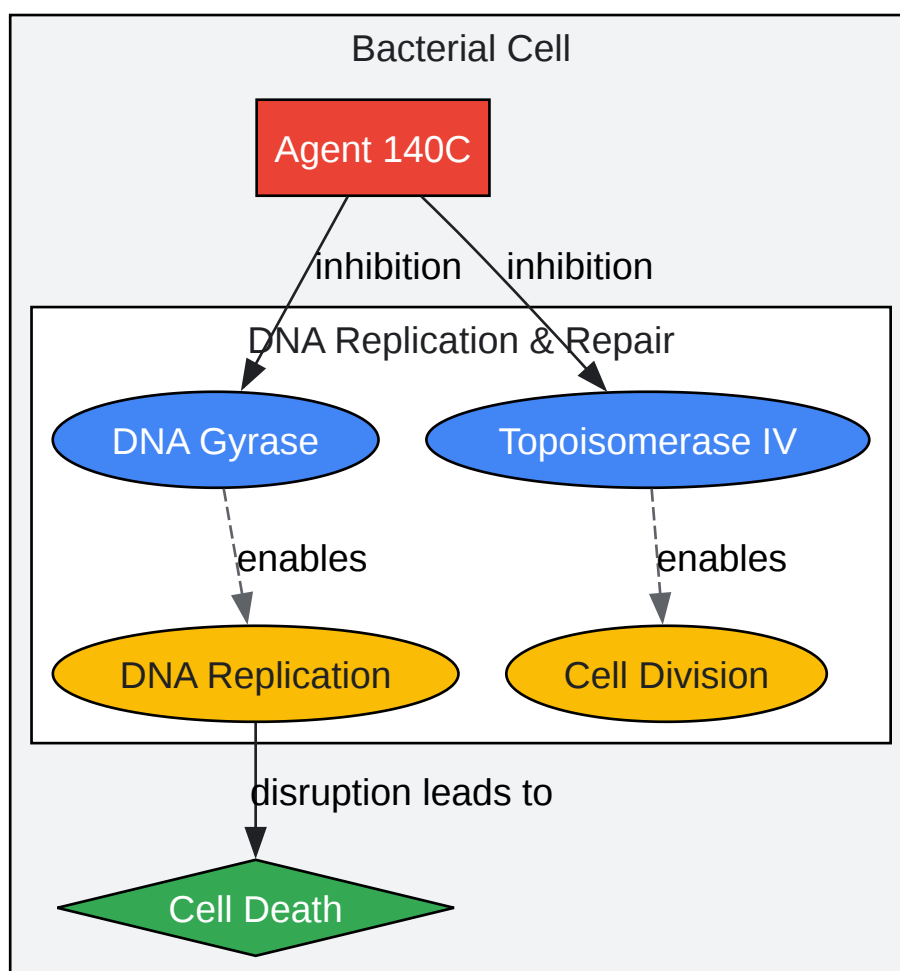
MIC and MBC values were determined using the broth microdilution method following Clinical and Laboratory Standards Institute (CLSI) guidelines.

Table 1: MIC and MBC Values for Agent 140C

Bacterial Strain	Type	MIC (µg/mL)	MBC (µg/mL)
Staphylococcus aureus (ATCC 29213)	Gram-positive	2	4
Enterococcus faecalis (ATCC 29212)	Gram-positive	4	8
Streptococcus pneumoniae (ATCC 49619)	Gram-positive	1	2
Escherichia coli (ATCC 25922)	Gram-negative	8	16
Pseudomonas aeruginosa (ATCC 27853)	Gram-negative	16	>32
Klebsiella pneumoniae (ATCC 700603)	Gram-negative	8	16

Mechanism of Action (Hypothetical)

Agent 140C is hypothesized to function by inhibiting bacterial DNA gyrase and topoisomerase IV, essential enzymes involved in DNA replication, transcription, and repair. This dual-targeting mechanism can lead to the rapid cessation of cellular processes and eventual cell death.



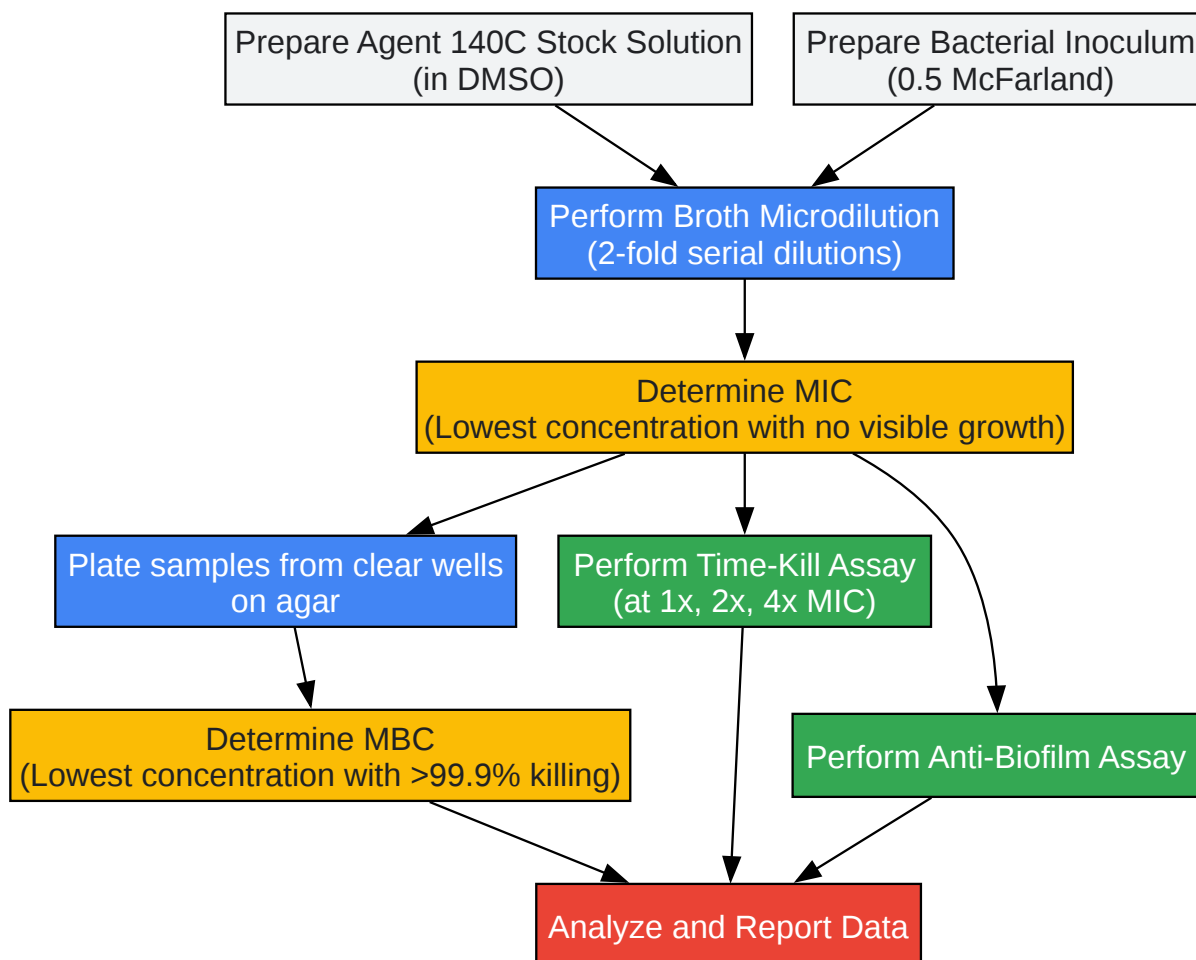
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Caption: Hypothetical mechanism of Agent 140C inhibiting bacterial DNA replication.

Experimental Protocols

General Experimental Workflow

The following diagram outlines the general workflow for evaluating the in vitro antibacterial properties of a novel compound like Agent 140C.



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